

Synonyms for Chromotrope FB in scientific literature

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Compound of Interest

Compound Name: *Chromotrope FB*

Cat. No.: *B12423100*

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An In-depth Technical Guide to **Chromotrope FB** and Its Synonyms in Scientific Literature

For researchers, scientists, and professionals in drug development, a precise understanding of chemical nomenclature is paramount. This guide provides a comprehensive overview of **Chromotrope FB**, a widely used synthetic azo dye, and its various synonyms encountered in scientific and commercial literature. This document aims to clarify the nomenclature, provide key quantitative data, and outline relevant experimental contexts.

Nomenclature and Identification

Chromotrope FB is known by a multitude of names, which can often lead to confusion when consulting different sources. The following table summarizes the primary synonyms and identifiers for this compound, facilitating cross-referencing across diverse datasets and publications.

Identifier Type	Identifier	Source
Common Name	Chromotrope FB	
Synonym	Acid Red 14	[1]
Synonym	Azorubine	[1]
Synonym	Carmoisine	[1]
Synonym	Mordant Blue 79	
IUPAC Name	disodium 4-hydroxy-3-[(E)-(4-sulfonato-1-naphthyl)diazenyl]naphthalene-1-sulfonate	[1]
Systematic Name	Disodium 4-hydroxy-3-[(4-sulfo-1-naphthalenyl)azo]-1-naphthalenesulfonate	
Colour Index (C.I.) Name	C.I. 14720	[1][2]
CAS Number	3567-69-9	[1]
E Number (Food Additive)	E122	[1]
Other Synonyms	Food Red 3, Azorubin S, Brilliantcarmoisin O, Azo Rubine, Brilliant Crimson Red, Carmoisine B, Cilefa Rubine R, Crimson 2EMBL, Crimson EMBL, Diadem Chrome Blue G, Diadem Chrome Blue R, Edicol Supra Carmoisine W, Edicol Supra Carmoisine WS, Eniacid Brilliant Rubine 3B	[1][3]

Physicochemical Data

The following table presents key quantitative data for **Chromotrope FB**, essential for experimental design and data interpretation in research and development.

Property	Value	Source
Molecular Formula	$C_{20}H_{12}N_2Na_2O_7S_2$	[1][4]
Molecular Weight	502.43 g/mol	
Appearance	Red to maroon powder or reddish-brown crystals	[1][4]
Melting Point	>300 °C (decomposes)	[1]
Solubility in Water	120 g/L	[1]
Absorption Maxima (λ_{max})	515 nm (primary), 383 nm (secondary) in water	
Molar Extinction Coefficient (ϵ)	$\geq 14,500 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ at 513-519 nm (in H_2O at 0.03 g/L)	

Experimental Protocols and Applications

Chromotrope FB and its synonyms find application in various scientific domains, from histology to analytical chemistry.

Histological Staining

While specific detailed protocols are proprietary and vary by application, **Chromotrope FB** is utilized in diagnostic assays, hematology, and histology. Its anionic nature allows it to bind to positively charged components within biological tissues.

Manufacturing Method

The synthesis of **Chromotrope FB** involves a standard azo coupling reaction:

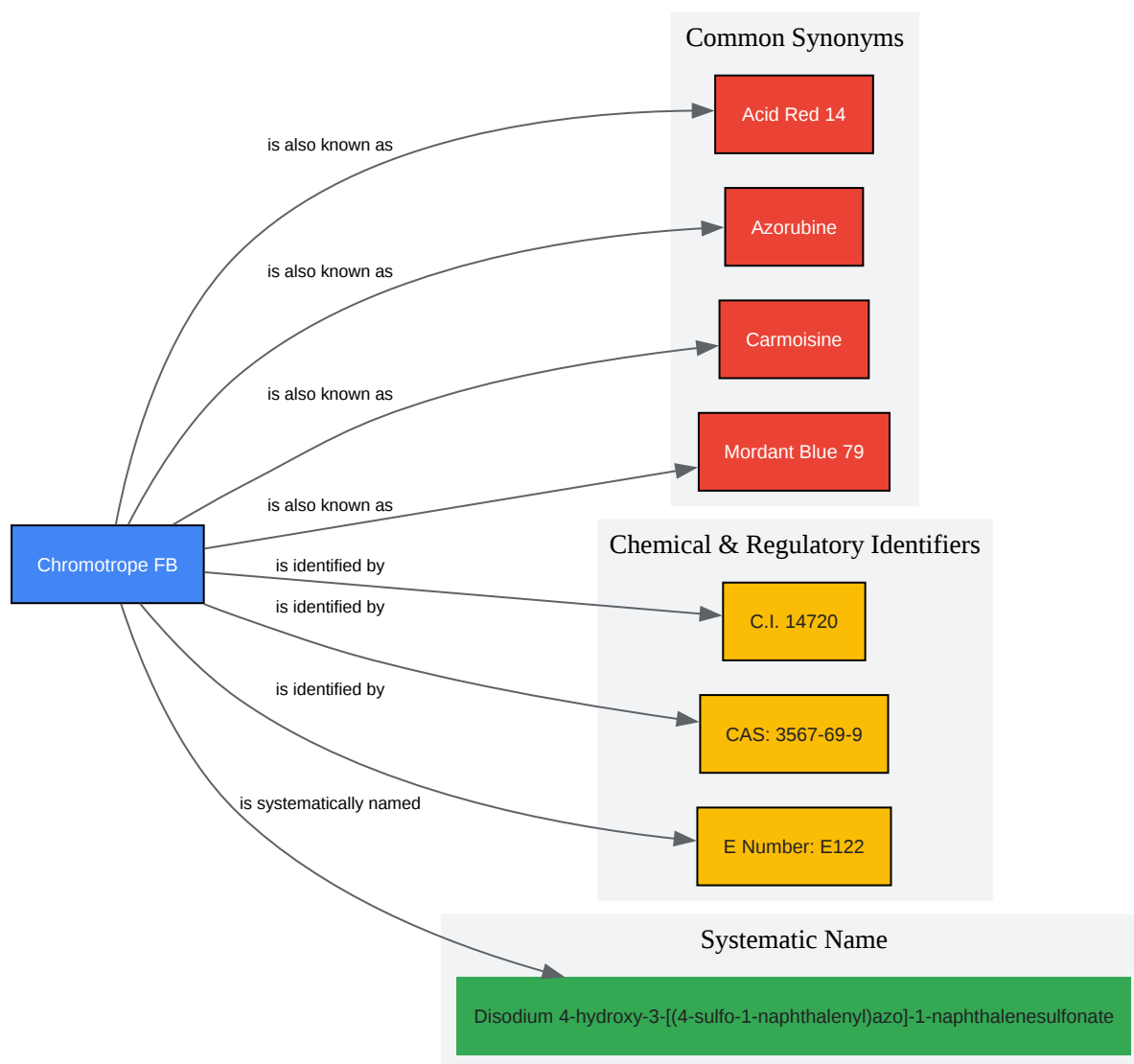
- **Diazotization:** 4-Aminonaphthalene-1-sulfonic acid is diazotized using sodium nitrite and a strong acid (e.g., hydrochloric acid) at low temperatures.
- **Coupling:** The resulting diazonium salt is then coupled with 4-Hydroxynaphthalene-1-sulfonic acid under alkaline conditions to yield the final **Chromotrope FB** dye.[2][5]

Analytical Standard

Carmoisine (a synonym for **Chromotrope FB**) is employed as an analytical reference standard for the quantification of this analyte in food samples using techniques such as spectrophotometry and high-performance liquid chromatography (HPLC).

Visualizing the Nomenclature

The following diagram illustrates the relationship between the primary name, **Chromotrope FB**, and its most common synonyms and key identifiers.



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Caption: Relationship between **Chromotrope FB** and its synonyms.

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